

# An In-depth Technical Guide to the Chemical Structure and Properties of Cajanol

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## Compound of Interest

Compound Name: *Cajanol*

Cat. No.: *B190714*

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**Cajanol** is a significant isoflavanone, a class of flavonoids, primarily recognized for its presence in the pigeon pea plant (*Cajanus cajan*). This document provides a comprehensive overview of its chemical structure, physicochemical properties, biological activities, and relevant experimental protocols, tailored for researchers, scientists, and professionals in drug development.

## Chemical Structure and Identification

**Cajanol** is structurally classified as a 7-O-methylated isoflavonoid.<sup>[1]</sup> Its core is a 3-phenylchromen-4-one backbone. The formal chemical name for **Cajanol** is 5-hydroxy-3-(4-hydroxy-2-methoxyphenyl)-7-methoxy-2,3-dihydrochromen-4-one.<sup>[2]</sup>

Identifier	Value
IUPAC Name	5-hydroxy-3-(4-hydroxy-2-methoxyphenyl)-7-methoxy-2,3-dihydrochromen-4-one[2]
Chemical Formula	C <sub>17</sub> H <sub>16</sub> O <sub>6</sub> [2]
SMILES	<chem>COC1=CC(=C2C(=C1)OCC(C2=O)C3=C(C=C(C=C3)O)OC)O</chem> [2]
InChI	InChI=1S/C17H16O6/c1-21-10-6-13(19)16-15(7-10)23-8-12(17(16)20)11-4-3-9(18)5-14(11)22-2/h3-7,12,18-19H,8H2,1-2H3[2]
InChIKey	RYYWWFXWFMYKJM-UHFFFAOYSA-N[2]
CAS Number	61020-70-0[2]

## Physicochemical Properties

**Cajanol** is typically isolated as a powder.[3] Its molecular and physical characteristics are summarized in the table below.

Property	Value
Molecular Weight	316.31 g/mol [3][4]
Monoisotopic Mass	316.094688244 Da[1]
Physical Form	Powder[3]
Purity	Min. 95% (as commercially available)[3]
Storage Conditions	2°C - 8°C, in a well-closed container[4]

## Biological Activities and Therapeutic Potential

**Cajanol** has been the subject of extensive research due to its diverse pharmacological activities. It is primarily isolated from the roots of *Cajanus cajan*, where it functions as a phytoalexin.[5] Its applications are mainly in phytochemical research and as a lead compound in drug discovery.[4]

3.1. Anticancer Activity **Cajanol** exhibits significant cytotoxic effects against various cancer cell lines.

- Breast Cancer: It inhibits the growth of MCF-7 human breast cancer cells in a time- and dose-dependent manner.[5][6] The IC<sub>50</sub> values have been reported as 83.42 µM (24h), 58.32 µM (48h), and 54.05 µM (72h).[6] The mechanism involves cell cycle arrest at the G2/M phase and the induction of apoptosis through a ROS-mediated mitochondrial pathway.[7][8]
- Ovarian Cancer: **Cajanol** has been shown to have anti-tumor activity and can play a role in reversing paclitaxel resistance in A2780/Taxol ovarian cancer cells.[9]
- Prostate Cancer: In human prostate cancer cells (PC-3), **Cajanol** acts as a phytoestrogen, interfering with the estrogen receptor α (ERα)-associated PI3K pathway, leading to cell cycle arrest and apoptosis.[10]

3.2. Antioxidant and Anti-inflammatory Properties **Cajanol** demonstrates notable antioxidant and anti-inflammatory activities by scavenging free radicals and modulating signaling pathways involved in cellular stress responses.[3][4]

3.3. Other Activities Research has also highlighted its antiparasmodial, antibacterial, and antifungal properties.[9][11]

## Experimental Protocols

4.1. Extraction of **Cajanol** from *Cajanus cajan* Roots A common method for extracting **Cajanol** from its natural source involves solvent extraction.[9]

- Preparation: The roots of *Cajanus cajan* are collected, washed, dried, and crushed into a powder.
- Maceration: The crushed root material is impregnated with an 80:20 (v/v) solution of ethanol and water.
- Extraction: The mixture is left to stand for 24 hours with a solid-to-liquid ratio of 1:10. This process is repeated three times to maximize the yield.

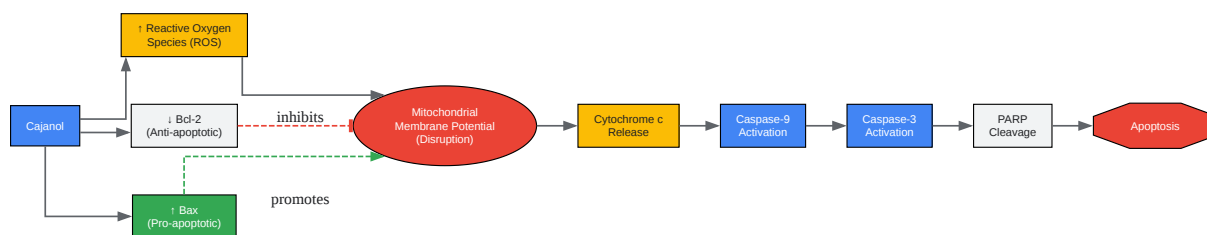
- Purification: The resulting extract is then subjected to further purification steps, typically involving various chromatographic techniques to isolate **Cajanol**.<sup>[3][4]</sup>

4.2. Quantitative Analysis by HPLC High-Performance Liquid Chromatography (HPLC) is utilized for the determination and quantification of **Cajanol** in extracts.<sup>[12]</sup>

- System: An Agilent 1200 reversed-phase HPLC system equipped with a Diode Array Detector is a suitable instrument.<sup>[12]</sup>
- Column: A reversed-phase C18 column is typically used.
- Mobile Phase: A gradient of solvents such as acetonitrile and water (often with a small percentage of acid like formic acid) is employed.
- Detection: The eluent is monitored at a specific wavelength (e.g., determined by the UV-Vis spectrum of a pure **Cajanol** standard) to detect and quantify the compound.

## Signaling Pathways

5.1. Apoptosis Induction in Breast Cancer Cells **Cajanol** induces apoptosis in MCF-7 breast cancer cells via a well-defined intrinsic pathway mediated by reactive oxygen species (ROS). The generation of ROS leads to a cascade of events within the mitochondria.<sup>[6][7]</sup>



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Caption: **Cajanol**-induced apoptosis pathway in breast cancer cells.

This pathway highlights key molecular events, including the upregulation of the pro-apoptotic protein Bax and downregulation of the anti-apoptotic protein Bcl-2. This imbalance disrupts the mitochondrial membrane, leading to the release of cytochrome c, which subsequently activates the caspase cascade (caspase-9 and caspase-3), culminating in PARP cleavage and programmed cell death.<sup>[6][7]</sup>

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